

# An In-depth Technical Guide to Ethyl 4-Chloro-1-piperidinecarboxylate

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## Compound of Interest

Compound Name: **Ethyl 4-Chloro-1-piperidinecarboxylate**

Cat. No.: **B586631**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, and a representative synthetic workflow for **Ethyl 4-Chloro-1-piperidinecarboxylate**. This compound is a valuable building block in medicinal chemistry and is utilized in the synthesis of various pharmaceutical and agrochemical agents.<sup>[1]</sup> Its unique piperidine core, combined with the reactivity offered by the chloro- and ethyl carboxylate functional groups, makes it a versatile intermediate for developing novel therapeutic agents.<sup>[1]</sup>

## Molecular Structure and Properties

**Ethyl 4-Chloro-1-piperidinecarboxylate** is a derivative of piperidine featuring an ethyl carbamate group on the nitrogen atom and a chlorine atom at the 4-position of the ring.

```
graph "Molecular_Structure" {
    layout=neato;
    node [shape=plaintext, fontsize=12, fontname="sans-serif", fontcolor="#202124"];
    edge [penwidth=1.5, color="#202124"];

    // Atom nodes
    N1 [label="N", pos="0,0!"];
    C1 [label="C", pos="-1.2,-0.7!"];
    C2 [label="C", pos="-1.2,-2.2!"];
    C3 [label="C", pos="0,-2.9!"];
    C4 [label="C", pos="1.2,-2.2!"];
    C5 [label="C", pos="1.2,-0.7!"];
    Cl [label="Cl", pos="0,-4.4!"];
    C6 [label="C", pos="0,1.5!"];
    O1 [label="O", pos="-1,2.2!"];
    O2 [label="O", pos="1,2.2!"];
    C7 [label="C", pos="1,3.7!"];
    C8 [label="C", pos="2.2,4.4!"];
```

```
// Bond edges
N1 -- C1;
C1 -- C2;
C2 -- C3;
C3 -- C4;
C4 -- C5;
C5 -- N1;
C3 -- Cl;
N1 -- C6;
C6 -- O1 [style=double];
C6 -- O2;
O2 -- C7;
C7 -- C8;
}
```

Caption: Generalized workflow for the synthesis of **Ethyl 4-Chloro-1-piperidinecarboxylate**.

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## References

- 1. chemimpex.com [chemimpex.com]
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